

2-Iodo-n-methylacetamide molecular weight

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Compound of Interest

Compound Name: 2-Iodo-n-methylacetamide

CAS No.: 83487-42-7

Cat. No.: B3430439

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2-Iodo-N-methylacetamide: Physicochemical Profiling, Molecular Weight, and Alkylation Dynamics

Introduction & Executive Summary

As a Senior Application Scientist, I frequently encounter the need for precise structural probes in proteomics, synthetic chemistry, and high-throughput electrochemistry. **2-Iodo-N-methylacetamide** (CAS: 83487-42-7) is a highly reactive alkylating agent and radical precursor that serves this exact purpose. With a precisely defined molecular weight of 198.99 g/mol, this compound is engineered for the targeted covalent modification of cysteine residues^[1].

While the field heavily relies on the ubiquitous iodoacetamide (IAM), the addition of an N-methyl group in **2-Iodo-N-methylacetamide** fundamentally alters the molecule's steric profile and lipophilicity. This guide provides an in-depth analysis of its physicochemical properties, the causality behind its reaction mechanisms, and self-validating experimental protocols for both mass spectrometry and electrochemical workflows.

Physicochemical Profiling & Molecular Weight Analysis

The molecular weight of **2-Iodo-N-methylacetamide** (198.99 g/mol) is primarily driven by the heavy iodine atom (126.90 Da), which constitutes approximately 63.7% of the molecule's total mass[1]. This high mass fraction of a highly polarizable, weak-bonding halogen is the thermodynamic driver for its reactivity; the weak C-I bond makes iodine an exceptional leaving group during nucleophilic attack.

Table 1: Physicochemical Properties of **2-Iodo-N-methylacetamide**

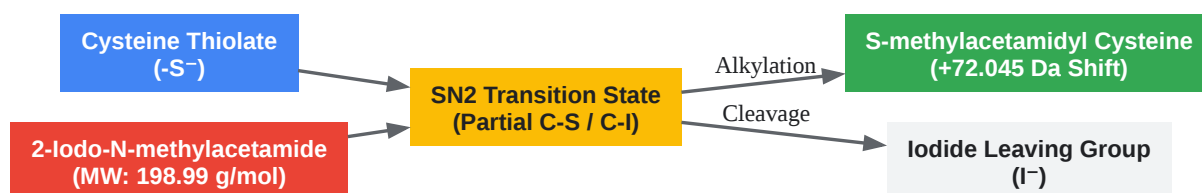
Property	Value	Causality / Scientific Significance
Molecular Formula	C ₃ H ₆ INO	Defines the atomic composition and stoichiometric baseline[1].
Molecular Weight	198.99 g/mol	Critical for calculating molarity in protein alkylation buffers[1].
Monoisotopic Mass	198.950 Da	Used for high-resolution mass spectrometry calibration.
Covalent Mass Shift	+72.045 Da	The exact mass added to a thiol (loss of HI) during alkylation.
LogP	~0.46	Increased lipophilicity vs. IAM, improving cellular membrane permeability[2].

Mechanistic Insights: Cysteine Alkylation

The primary application of **2-Iodo-N-methylacetamide** in proteomics is the irreversible alkylation of cysteine thiols. The reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism[3].

Causality of the S_N2 Pathway: For the reaction to occur efficiently, the cysteine thiol (-SH) must be deprotonated to its highly nucleophilic thiolate form (-S⁻). This dictates the experimental choice of maintaining the reaction buffer at a mildly basic pH (typically 7.5–8.0). The thiolate attacks the electrophilic α-carbon of **2-Iodo-N-methylacetamide**. The steric hindrance

introduced by the N-methyl group (compared to primary amides) slightly reduces the reaction rate but enhances target selectivity, minimizing the off-target alkylation of primary amines (such as lysine side chains)[3].



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Caption: SN2 reaction pathway of cysteine alkylation by **2-Iodo-N-methylacetamide**.

Experimental Methodologies

Protocol 1: Cysteine Alkylation for MS-Based Proteomics

This protocol is designed as a self-validating system. By monitoring the exact mass shift, researchers can definitively confirm successful target engagement.

- Reduction: Denature the protein sample (e.g., 1 mg/mL) in 8M urea. Add dithiothreitol (DTT) to a final concentration of 10 mM. Incubate at 37°C for 45 minutes.
 - Causality: Disulfide bonds must be reduced to free thiols, as oxidized cysteines cannot act as nucleophiles.
- Buffer Adjustment: Ensure the buffer is 50 mM ammonium bicarbonate (pH 8.0).
 - Causality: A pH of 8.0 ensures a significant fraction of cysteine residues (pKa ~8.3) are in the reactive thiolate ($-S^-$) state.
- Alkylation: Prepare a fresh 500 mM stock of **2-Iodo-N-methylacetamide** in dark conditions. Add to the protein mixture to a final concentration of 40 mM.

- Causality: The reagent is highly light-sensitive; ambient photons can homolytically cleave the weak C-I bond, generating iodine radicals that cause non-specific protein damage[4].
- Incubation: Incubate in the dark at room temperature for 45 minutes.
- Quenching: Add excess DTT (final concentration 50 mM) to quench unreacted **2-Iodo-N-methylacetamide**.
 - Causality: Unquenched alkylating agents will react with trypsin or other proteases during downstream digestion, inhibiting their proteolytic activity.
- Self-Validation: Perform LC-MS/MS. A successful reaction is validated by observing a static mass shift of exactly +72.045 Da on all identified cysteine-containing peptides.

Protocol 2: High-Throughput Electrochemical Reduction

Recent advancements have utilized **2-Iodo-N-methylacetamide** in high-throughput electrochemistry platforms, such as the "Legion" instrument, to study the electrochemical cleavage of carbon-halogen bonds[5].

- Preparation: Prepare a 1-2 mM solution of **2-Iodo-N-methylacetamide** in N,N-dimethylformamide (DMF) containing 0.1 M tetramethylammonium tetrafluoroborate (TMABF₄) as the supporting electrolyte[6].
- Setup: Utilize a glassy carbon working electrode and an Ag/AgO quasi-reference electrode (QRCE) within a 96-well electrochemical array[5].
- Cyclic Voltammetry (CV): Sweep the potential at a rate of 100 mV/s[6].
- Self-Validation & Observation: Monitor for broad cathodic waves at approximately -1.80 V and -1.90 V vs. Ag/AgO[6].
 - Causality: These irreversible cathodic processes correspond to the electrochemical injection of electrons into the σ^* antibonding orbital of the C-I bond, leading to its cleavage and the generation of an alkyl radical[6].

Quantitative Data Presentation: Mass Spectrometry Parameters

To facilitate rapid experimental design, the following table summarizes the quantitative parameters required for MS database searching (e.g., MaxQuant, Mascot) when using **2-Iodo-N-methylacetamide**.

Table 2: Mass Spectrometry Search Parameters for N-Methylacetamide Alkylation

Parameter	Value	Description
Target Residue	Cysteine (C)	Primary nucleophilic target at pH 8.0.
Added Formula	C ₃ H ₆ NO	The functional group added to the sulfur atom.
Monoisotopic Mass Shift	+72.0449 Da	Exact mass shift for high-resolution MS (e.g., Orbitrap).
Average Mass Shift	+72.0870 Da	Average mass shift for low-resolution MS (e.g., Ion Trap).
Neutral Loss	None	The S-alkyl bond is highly stable under CID/HCD fragmentation.

References

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- Source: chemscene.
- Source: benchchem.
- Source: acs.
- Legion: An Instrument for High-Throughput Electrochemistry (Detailed Data)

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